

# A Comparative Spectroscopic Analysis of 3-(Bromomethyl)pyridine and its Hydrobromide Salt

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromomethylpyridine  
hydrobromide

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A comprehensive guide for researchers, scientists, and drug development professionals detailing the spectral characteristics of 3-(bromomethyl)pyridine and its hydrobromide salt. This guide provides a side-by-side comparison of their nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, supported by detailed experimental protocols.

In the realm of pharmaceutical research and development, a precise understanding of the physicochemical properties of active pharmaceutical ingredients (APIs) and their intermediates is paramount. 3-(Bromomethyl)pyridine serves as a key building block in the synthesis of various pharmaceutical compounds. Its conversion to the hydrobromide salt is a common strategy to improve handling and stability. This guide presents a detailed comparative analysis of the spectral data for 3-(bromomethyl)pyridine in its free base form and as its hydrobromide salt, providing a valuable resource for characterization and quality control.

## Summary of Spectral Data

The following tables summarize the key spectral data obtained for 3-(bromomethyl)pyridine and its hydrobromide salt.

Table 1:  $^1\text{H}$  NMR Spectral Data

Compound	Chemical Shift ( $\delta$ ) ppm
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide[1]	A $^1\text{H}$ NMR spectrum is available for 3-(bromomethyl)pyridine hydrobromide.[1]

Table 2:  $^{13}\text{C}$  NMR Spectral Data

Compound	Chemical Shift ( $\delta$ ) ppm
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide	No experimental data found in the search results.

Table 3: Infrared (IR) Spectral Data

Compound	Key Vibrational Frequencies ( $\text{cm}^{-1}$ )
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide[2]	An ATR-IR spectrum is available for 3-(bromomethyl)pyridine hydrobromide.[2]

Table 4: Mass Spectrometry (MS) Data

Compound	Mass-to-Charge Ratio ( $m/z$ )
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide	No experimental data found in the search results.

Table 5: UV-Vis Spectral Data

Compound	$\lambda_{\text{max}}$ (nm)
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide	No experimental data found in the search results.

## Experimental Protocols

The following are general experimental protocols for the spectroscopic techniques cited in this guide.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of the compound (5-10 mg) is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) and transferred to an NMR tube.  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a spectrometer operating at a frequency of 300 MHz or higher. Chemical shifts are reported in parts per million (ppm) relative to an internal standard, such as tetramethylsilane (TMS).

### Infrared (IR) Spectroscopy

Infrared spectra are typically recorded using a Fourier Transform Infrared (FTIR) spectrometer. For solid samples, the Attenuated Total Reflectance (ATR) technique is commonly employed. A small amount of the sample is placed directly onto the ATR crystal, and the spectrum is recorded over a range of  $4000\text{-}400\text{ cm}^{-1}$ .

### Mass Spectrometry (MS)

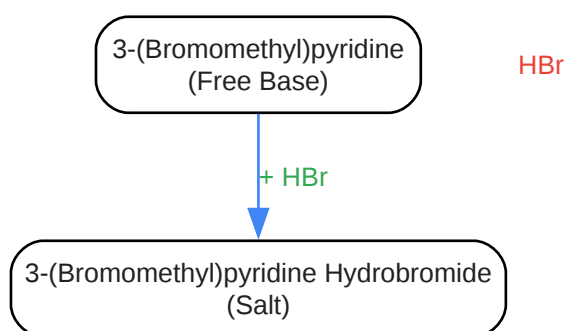
Mass spectra are obtained using a mass spectrometer with a suitable ionization technique, such as electrospray ionization (ESI) or electron impact (EI). The sample is introduced into the instrument, and the resulting mass-to-charge ratios ( $m/z$ ) of the molecular ion and fragment ions are recorded.

### UV-Vis Spectroscopy

The UV-Vis absorption spectrum of the compound is recorded using a UV-Vis spectrophotometer. The sample is dissolved in a suitable solvent (e.g., ethanol, methanol, or water), and the absorbance is measured over a wavelength range of approximately 200-800 nm.

## Logical Relationship Diagram

The following diagram illustrates the simple acid-base reaction that converts 3-(bromomethyl)pyridine to its hydrobromide salt.



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Caption: Formation of 3-(bromomethyl)pyridine hydrobromide.

This guide highlights the available spectral data for 3-(bromomethyl)pyridine and its hydrobromide salt and underscores the need for further experimental work to fully characterize the free base. The provided protocols offer a foundation for researchers to obtain the necessary data for their specific applications.

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## References

- 1. 3-(Bromomethyl)pyridine Hydrobromide(4916-55-6) <sup>1</sup>H NMR [m.chemicalbook.com]
- 2. dev.spectrabase.com [dev.spectrabase.com]

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Address: 3281 E Guasti Rd  
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